Application Notes and Protocols: Solid-Phase Peptide Synthesis Compatible with Sulfonyl Fluorides

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Compound of Interest

Compound Name:	*1,3-Benzenedisulfonyl difluoride*
CAS No.:	*7552-55-8*
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Introduction: The Rise of the Sulfonyl Fluoride Warhead in Peptide-Based Drug Discovery

The landscape of drug discovery is continually evolving, with a renewed interest in targeted covalent inhibitors (TCIs) that offer enhanced potency, prolonged duration of action, and improved selectivity.[1][2] Traditionally, the focus of covalent inhibitor design has been on targeting cysteine residues due to their high intrinsic nucleophilicity. However, the infrequent presence of cysteine in many protein binding pockets limits the general applicability of this approach.[2][3] This has spurred the exploration of alternative electrophilic "warheads" capable of engaging other nucleophilic amino acid residues.

Among the most promising of these emerging warheads is the sulfonyl fluoride (SF) moiety.[4][5] Sulfonyl fluorides possess a unique balance of stability and reactivity.[4] They exhibit remarkable stability in aqueous environments, a critical attribute for biological applications, yet

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can be "activated" within the specific microenvironment of a protein binding pocket to covalently modify a range of amino acid residues, including not only the expected serine but also lysine, tyrosine, threonine, and histidine.[4][6][7] This ability to target a broader palette of amino acids significantly expands the "druggable" proteome and opens up new avenues for designing novel therapeutics, including inhibitors of protein-protein interactions (PPIs).[1][5][7]

The integration of sulfonyl fluorides into peptides via Solid-Phase Peptide Synthesis (SPPS) is a powerful strategy for developing highly specific and potent covalent probes and drug candidates. This document provides a comprehensive guide to the principles and protocols for successfully synthesizing sulfonyl fluoride-containing peptides, addressing the unique challenges and considerations this chemistry entails.

Understanding the Chemistry: Sulfonyl Fluorides and SPPS

The Privileged Reactivity of Sulfonyl Fluorides

Sulfonyl fluorides (SFs) and their related fluorosulfates (FSs) are key players in Sulfur(VI) Fluoride Exchange (SuFEx) chemistry, a set of reactions noted for their efficiency and biocompatibility.[3][8] Unlike more reactive sulfonyl chlorides, sulfonyl fluorides are resistant to reduction and hydrolysis under physiological conditions.[4][8] Their reactivity is context-dependent, meaning their electrophilicity is significantly enhanced within the confined and specific environment of a protein's binding site, leading to selective covalent bond formation with proximal nucleophilic residues.[6][7] This "privileged" reactivity minimizes off-target effects, a crucial aspect of drug design.[4]

The ability of sulfonyl fluorides to form stable covalent adducts with residues like lysine and tyrosine makes them particularly valuable.[3] Lysine, being frequently present on protein surfaces and in binding sites, has emerged as a key target for expanding the scope of covalent inhibitors beyond cysteine.[2][3]

Compatibility with Fmoc-Based Solid-Phase Peptide Synthesis

Fmoc-based SPPS is the predominant method for peptide synthesis due to its mild reaction conditions and the availability of a wide range of building blocks.[9][10] The core of Fmoc-

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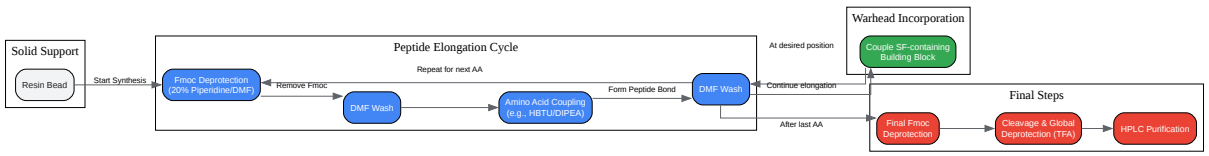
SPPS involves the sequential addition of Nα-Fmoc-protected amino acids to a growing peptide chain anchored to a solid support (resin). The Fmoc protecting group is removed with a mild base, typically piperidine, before the next amino acid is coupled.[9]

The key to successfully incorporating sulfonyl fluorides into this workflow is ensuring the stability of the SF moiety throughout the synthesis cycles and during the final cleavage from the resin. Fortunately, the sulfonyl fluoride group is generally stable to the mildly basic conditions used for Fmoc deprotection and the strongly acidic conditions of standard cleavage cocktails (e.g., trifluoroacetic acid-based).[1][11]

Experimental Workflows and Protocols

Visualizing the SPPS Workflow for Sulfonyl Fluoride Peptides

The following diagram illustrates the general workflow for synthesizing a peptide containing a sulfonyl fluoride warhead using Fmoc-SPPS.



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Caption: General workflow for Fmoc-SPPS of sulfonyl fluoride-containing peptides.

Protocol 1: Synthesis of a Custom Fmoc-Amino Acid with a Sulfonyl Fluoride Side Chain

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In many cases, the desired sulfonyl fluoride-containing amino acid is not commercially available. This protocol outlines a general method for synthesizing such a building block, for example, by modifying the side chain of an amino acid like ornithine.[12]

Materials:

- Fmoc-L-ornithine(Boc)-OH
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Sulfuryl fluoride (SO_2F_2) gas
- Saturated aqueous borax buffer
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Side-Chain Deprotection:
  - Dissolve Fmoc-L-ornithine(Boc)-OH in a 1:1 mixture of TFA and DCM.
  - Stir at room temperature for 2 hours to remove the Boc protecting group.
  - Remove the solvent under reduced pressure. To ensure complete removal of residual TFA, co-evaporate with toluene three times.[12]
- Sulfamoyl Fluoride Formation:
  - Dissolve the resulting crude amine salt in a biphasic solvent system of DCM and saturated aqueous borax buffer.

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- Vigorously stir the biphasic mixture while bubbling sulfuryl fluoride gas through it for 1-2 hours at room temperature.[12]
- Monitor the reaction progress by TLC or LC-MS.
- Once the reaction is complete, separate the organic layer. Extract the aqueous layer twice with DCM.

- Work-up and Purification:
  - Combine the organic layers, wash with brine, and dry over anhydrous Na_2SO_4.
  - Concentrate the solution under reduced pressure.
  - Purify the crude product by silica gel column chromatography to yield the pure Fmoc-protected amino acid with a sulfamoyl fluoride side chain.[12]

Protocol 2: Solid-Phase Synthesis of a Sulfonyl Fluoride-Containing Peptide

This protocol details the incorporation of a sulfonyl fluoride-containing amino acid (either commercially available or custom-synthesized) into a peptide sequence using standard manual or automated Fmoc-SPPS.

Materials:

- Rink Amide resin (or other suitable resin for peptide amides)
- Fmoc-protected amino acids (including the SF-containing one)
- Deprotection Solution: 20% (v/v) piperidine in dimethylformamide (DMF)
- Coupling Reagents: HBTU (or HCTU, HATU), and N,N-diisopropylethylamine (DIPEA) in DMF
- Washing Solvents: DMF, DCM
- Cleavage Cocktail: 95% TFA, 2.5% triisopropylsilane (TIS), 2.5% H_2O[11]

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- Cold diethyl ether

Procedure:

- Resin Preparation: Swell the Rink Amide resin in DMF for at least 30 minutes in a reaction vessel.
- First Amino Acid Coupling:
  - Perform the initial Fmoc deprotection by treating the resin with 20% piperidine in DMF (once for 5 min, then once for 15 min). Wash the resin thoroughly with DMF.[12]
  - In a separate vessel, pre-activate the first Fmoc-protected amino acid (4 equivalents relative to resin loading) with HBTU (3.9 eq.) and DIPEA (8 eq.) in DMF for 5 minutes.[12]
  - Add the activated amino acid solution to the deprotected resin and shake for 2 hours.
  - Wash the resin thoroughly with DMF to remove excess reagents.
- Peptide Elongation: Repeat the deprotection and coupling steps for each subsequent amino acid in the sequence.
- Incorporation of the Sulfonyl Fluoride Amino Acid: At the desired position in the sequence, use the Fmoc-protected sulfonyl fluoride-containing amino acid in the coupling step, following the same procedure as for other amino acids.
- Final Fmoc Deprotection: After the final amino acid has been coupled, perform a final Fmoc deprotection as described in step 2.
- Cleavage and Global Deprotection:
  - Wash the fully assembled peptide-resin with DCM and dry it under vacuum.
  - Treat the resin with the cleavage cocktail (e.g., 95% TFA/2.5% TIS/2.5% H_2O) for 2-3 hours at room temperature.[11][12] This step cleaves the peptide from the resin and removes all acid-labile side-chain protecting groups.
  - Filter the resin and collect the filtrate containing the crude peptide.

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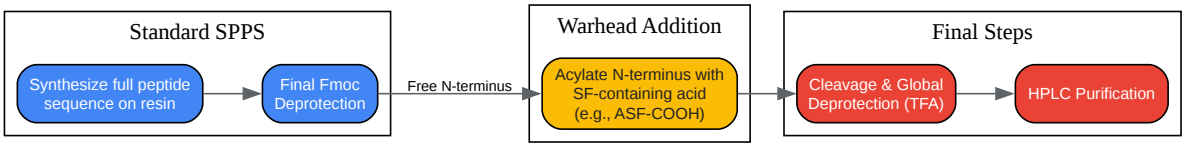
- Peptide Precipitation and Purification:
  - Precipitate the crude peptide by adding the TFA filtrate to a large volume of cold diethyl ether.
  - Centrifuge the mixture to pellet the peptide, then decant the ether.
  - Wash the peptide pellet several times with cold ether to remove scavengers and residual cleavage byproducts.
  - Dry the crude peptide pellet under vacuum.
  - Purify the peptide by reverse-phase high-performance liquid chromatography (RP-HPLC).
  - Confirm the identity and purity of the final product by LC-MS and MS/MS analysis.

Alternative Strategy: N-Terminal Acylation with a Sulfonyl Fluoride Moiety

An alternative and often simpler method for introducing the sulfonyl fluoride warhead is to acylate the N-terminus of the completed peptide chain while it is still on the resin.[1]



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